

fludioxonil application rate optimization efficacy

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Compound Focus: Fludioxonil

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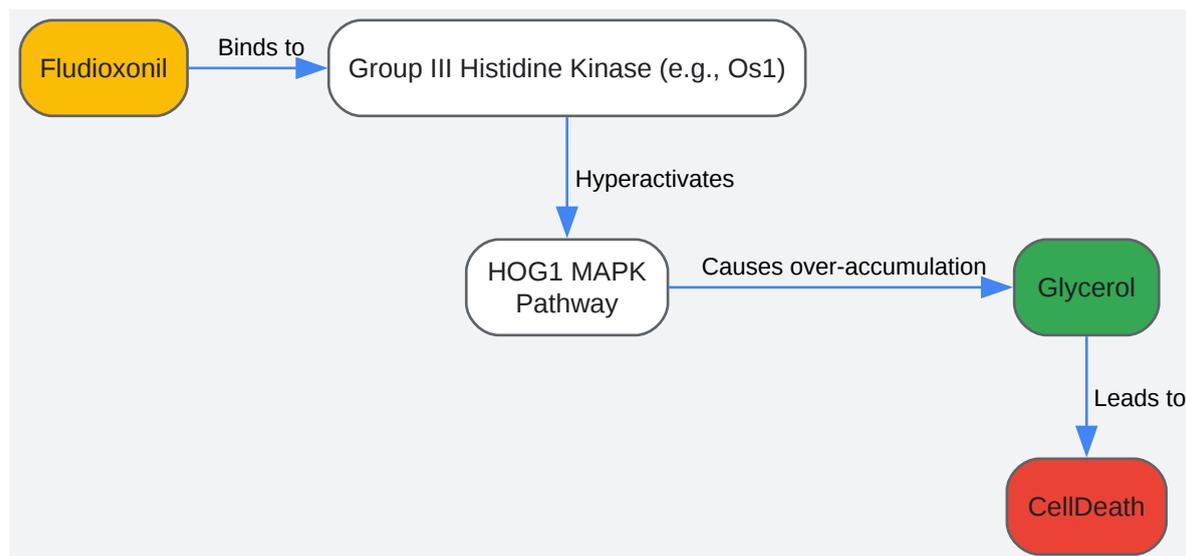
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Fludioxonil Mechanism of Action

Fludioxonil is a broad-spectrum phenylpyrrole fungicide highly effective against various fungal pathogens like *Botrytis cinerea*, *Fusarium* spp., and *Penicillium* spp. [1] [2]. Its unique mode of action involves disrupting the fungal osmotic signal transduction pathway.

The diagram below illustrates the signaling pathway through which **fludioxonil** exerts its fungicidal effect.



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This hyperactivation leads to uncontrolled accumulation of glycerol inside the fungal cell, causing loss of turgor pressure, membrane damage, and ultimately, cell death [1] [3] [4]. This mechanism is specific to phenylpyrroles (FRAC group 12), making **fludioxonil** a key tool for resistance management [5] [6].

Application Methods & Efficacy Data

Fludioxonil is versatile and can be applied as a seed treatment, foliar spray, or post-harvest application [1].

The table below summarizes optimal application rates and their efficacy against target pathogens.

Application Method	Target Pathogens	Application Rate	Key Efficacy Findings
Seed Treatment [1] [6]	<i>Fusarium</i> spp., <i>Rhizoctonia</i> spp., <i>Alternaria</i> spp.	Formulation-dependent (e.g., as a suspension concentrate)	Protects emerging seedlings; improves crop stand and vigor [1]. Considered an Essential Use for 64 crop-pathogen combinations in the EU (e.g., cereals, potatoes) due to lack of alternatives [6].
Foliar Application [1] [7]	<i>Botrytis cinerea</i> (Gray mold), <i>Colletotrichum fructicola</i> (Anthracnose)	Used in mixtures (e.g., Switch: cyprodinil+fludioxonil; Miravis Prime: pydiflumetofen+fludioxonil)	Provides protective barrier and translaminar activity. Recommended for anthracnose in strawberries during harvest; limit of 4 applications per year of fludioxonil-containing products [7].
Post-Harvest [1] [8]	<i>Penicillium</i> spp., <i>Botrytis</i> spp., <i>Mucor</i> spp.	Dipping or drenching in apples: 69 - 86.25 g a.i./100 L [8]	Significantly reduces rotting. Residues on apples were detectable for over 90 days, with higher levels in dipped vs. drenched fruit [8].

Resistance Management Guide

Although resistance to **fludioxonil** is considered rare in field conditions, resistant mutants have been generated in laboratory settings for fungi like *Fusarium oxysporum* f. sp. *melonis* (FOM) and *Colletotrichum fructicola* [3] [4]. The primary documented mechanism involves mutations in the group III histidine kinase gene (e.g., *Os1*) [3] [4] [6].

The following experimental protocol is recommended to monitor and characterize resistance.

Key findings from resistance studies:

- **Fitness Cost:** Resistant mutants may show **reduced sporulation** and impaired growth under osmotic stress (e.g., KCl, NaCl) [4].
- **Cross-Resistance:** Studies on *F. oxysporum* f. sp. *melonis* found **no cross-resistance** between **fludioxonil** and fungicides from other FRAC groups (e.g., triazoles, strobilurins) [4].

Safety & Ecotoxicity Profile

For researchers handling **fludioxonil** in laboratory settings, understanding its toxicological profile is essential for safety protocol development.

Aspect	Details & Findings	Implications for Research
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| **Human Cell Toxicity** [2] | > No significant effect on cell viability (Trypan blue test). > **Genotoxic & Cytotoxic** at high concentrations (10 µg/mL) in human lymphocytes (CBMN assay). | Use appropriate personal protective equipment (PPE). Prepare stock solutions in a fume hood and handle high concentrations with care. || **Ecotoxicity** [2] [5] | > **Highly toxic to freshwater microalgae** (*Scenedesmus rubescens*): up to **82.34% growth inhibition** at 50–200 µg L⁻¹. > Toxic to aquatic life; classified as an endocrine disruptor for humans. | Prevent environmental release. Contaminated waste should be collected and disposed of as hazardous material. || **Environmental Fate** [5] [9] | > Low aqueous solubility (1.8 mg/L). > Can be persistent in soil; an unknown metabolite fraction (MF2) was found in studies, requiring further characterization. ||

Key Insights for Your Technical Center

Based on the gathered research, here are the core insights to guide your support content:

- **Unique Value Proposition:** Emphasize **fludioxonil's essential role** in seed treatment and its importance in **anti-resistance strategies** due to its unique FRAC 12 mode of action [6].
- **Critical Gaps & Research Needs:** The **unknown metabolite fraction (MF2)** identified in soil studies represents a key data gap and an area of ongoing regulatory scrutiny [9].
- **Practical Efficacy Data:** The provided tables on application rates and efficacy against specific pathogens can form the basis of your troubleshooting guides for field experiments.

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